1-Methyl-L-histidine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*1-Methyl-L-histidine-d3*
Cat. No.:	*B1579999*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methyl-L-histidine-d3 is the deuterium-labeled form of 1-Methyl-L-histidine, a naturally occurring methylated amino acid. Its primary application in research and drug development is as a stable isotope-labeled internal standard for the accurate quantification of its unlabeled counterpart in biological matrices using mass spectrometry-based techniques. This guide provides a comprehensive overview of **1-Methyl-L-histidine-d3**, including its physicochemical properties, synthesis, metabolic pathways, and detailed experimental protocols for its use in quantitative analysis.

Introduction

1-Methyl-L-histidine (1-MH), also known as tele-methylhistidine, is a derivative of the essential amino acid L-histidine. It is primarily derived from the dietary intake of anserine, a dipeptide found in meat and fish, and from the post-translational modification of actin and myosin in skeletal muscle.[1][2] Due to its origins, the concentration of 1-MH in biological fluids can serve as a biomarker for meat consumption and muscle protein turnover.[3]

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1-Methyl-L-histidine-d3 is a synthetic isotopologue of 1-MH where three hydrogen atoms on the methyl group have been replaced with deuterium. This isotopic substitution results in a mass shift of +3 Da, allowing it to be distinguished from the endogenous analyte by mass spectrometry.[4] Its chemical and physical properties are nearly identical to those of the unlabeled form, making it an ideal internal standard for correcting variations in sample preparation and instrument response in quantitative assays.[5]

Physicochemical Properties

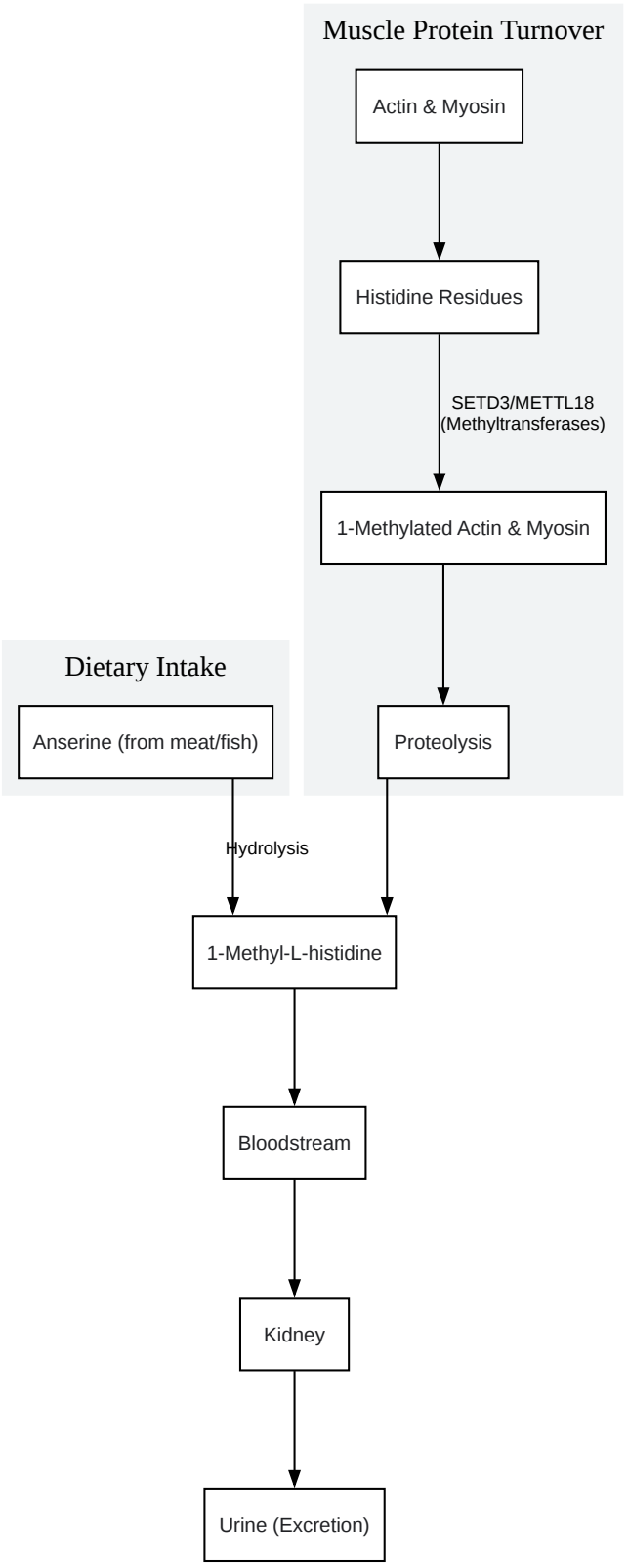
A summary of the key physicochemical properties of 1-Methyl-L-histidine and its deuterated form is presented in Table 1.

Property	1-Methyl-L-histidine	1-Methyl-L-histidine-d3	Reference(s)
Chemical Formula	$C_7H_{11}N_3O_2$	$C_7H_8D_3N_3O_2$	[6]
Molecular Weight	169.18 g/mol	172.20 g/mol	[4][6]
Monoisotopic Mass	169.0851 Da	172.1039 Da	[6]
CAS Number	332-80-9	91037-48-8	[4]
Appearance	Solid	Off-white to light yellow solid	[5][6]
Melting Point	~240 °C (decomposes)	Not explicitly reported, expected to be similar to unlabeled form.	[6]
Solubility	Soluble in water	Soluble in water (125 mg/mL)	[5]

Synthesis

The synthesis of **1-Methyl-L-histidine-d3** typically involves the methylation of a protected L-histidine derivative with a deuterated methylating agent. A general synthetic workflow is outlined below.

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